

safety precautions and handling of Methyl (3-hydroxyphenyl)carbamate

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Compound of Interest

Compound Name:	Methyl (3-hydroxyphenyl)carbamate
Cat. No.:	B082264

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Technical Support Center: Methyl (3-hydroxyphenyl)carbamate

This technical support center provides essential information for researchers, scientists, and drug development professionals working with **Methyl (3-hydroxyphenyl)carbamate**. It includes safety precautions, handling procedures, and troubleshooting guides for common experimental applications.

Frequently Asked Questions (FAQs)

Q1: What is **Methyl (3-hydroxyphenyl)carbamate** and what are its primary applications?

Methyl (3-hydroxyphenyl)carbamate (CAS No: 13683-89-1), also known as MHPC or Methyl 3-hydroxycarbanilate, is a carbamate derivative.^{[1][2][3]} It is primarily used as an intermediate in the synthesis of other chemical compounds, most notably the herbicide phenmedipham.^{[4][5]} Due to its structure, it also finds application in the development of pharmaceuticals and other bioactive molecules.^[6]

Q2: What are the main hazards associated with **Methyl (3-hydroxyphenyl)carbamate**?

According to safety data sheets, **Methyl (3-hydroxyphenyl)carbamate** is classified as a substance that can cause skin irritation, serious eye irritation, and may cause an allergic skin

reaction.[4][7] It may also cause respiratory irritation.[6][8] Some sources also indicate that it is suspected of causing cancer.[9][10]

Q3: What personal protective equipment (PPE) should be worn when handling this compound?

Appropriate PPE is crucial when working with **Methyl (3-hydroxyphenyl)carbamate** to minimize exposure. The following should be worn:

- Eye Protection: Chemical safety goggles or a face shield.[4][11]
- Hand Protection: Appropriate chemical-resistant gloves.[4][11]
- Body Protection: A lab coat or other protective clothing to prevent skin exposure.[11]
- Respiratory Protection: If dusts are generated or if working in a poorly ventilated area, a NIOSH/MSHA or European Standard EN 149 approved respirator is required.[11]

Q4: How should **Methyl (3-hydroxyphenyl)carbamate** be stored?

Store the compound in a tightly closed container in a dry, cool, and well-ventilated place.[9][12] Keep it away from heat, sparks, and open flames.[9]

Q5: What should I do in case of accidental exposure?

Immediate action is necessary in case of exposure:

- After inhalation: Move the person to fresh air. If breathing is difficult, give oxygen. If not breathing, give artificial respiration and seek immediate medical attention.[13]
- After skin contact: Take off contaminated clothing immediately. Wash the affected area with soap and plenty of water. Consult a doctor if irritation persists.[13]
- After eye contact: Rinse cautiously with water for at least 15 minutes, removing contact lenses if present and easy to do. Continue rinsing and consult a physician.[13]
- After ingestion: Rinse mouth with water. Do not induce vomiting. Call a doctor or poison control center immediately.[13]

Q6: How should I dispose of **Methyl (3-hydroxyphenyl)carbamate** waste?

Waste material must be disposed of in accordance with national and local regulations.[\[14\]](#) Do not let the product enter drains.[\[14\]](#) It should be disposed of in an approved waste disposal plant.[\[10\]](#)[\[14\]](#)

Quantitative Data Summary

Property	Value	Source
Molecular Formula	C8H9NO3	[2] [3]
Molecular Weight	167.16 g/mol	[2] [3]
Melting Point	94-96 °C	[15]
Boiling Point	249.8 °C at 760 mmHg	[15]
Flash Point	104.9 °C	[15]
Density	1.313 g/cm³	[15]

Experimental Protocols

Synthesis of Phenmedipham using **Methyl (3-hydroxyphenyl)carbamate** (Two-Stage Carbamoylation Process)

This protocol outlines the synthesis of the herbicide phenmedipham from **Methyl (3-hydroxyphenyl)carbamate**.

Materials:

- **Methyl (3-hydroxyphenyl)carbamate**
- m-Tolyl isocyanate
- Anhydrous solvent (e.g., ethyl acetate, isobutylacetate)[\[5\]](#)
- Organic base (e.g., triethylamine) (optional, for catalysis)

- Reaction vessel with stirring and temperature control
- Filtration apparatus

Procedure:

- In a reaction vessel, dissolve **Methyl (3-hydroxyphenyl)carbamate** in a suitable anhydrous solvent like ethyl acetate.[5]
- While stirring, add m-tolyl isocyanate to the solution. The reaction can be carried out at a temperature between 20°C and 120°C.[4]
- The reaction progress can be monitored by techniques such as thin-layer chromatography (TLC) or high-performance liquid chromatography (HPLC).
- Upon completion of the reaction, the phenmedipham product will precipitate out of the solution, especially upon cooling.[4]
- Collect the precipitated product by filtration.
- Wash the product with a cold solvent to remove any unreacted starting materials and byproducts.
- Dry the final product under vacuum.

Troubleshooting Guides

This section addresses common issues that may be encountered during experiments involving **Methyl (3-hydroxyphenyl)carbamate**, particularly in synthesis reactions.

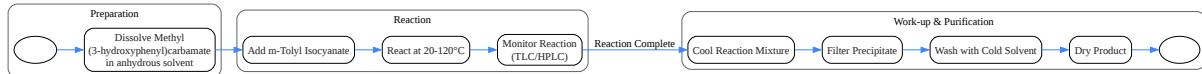
Issue 1: Low Yield or Incomplete Reaction in Phenmedipham Synthesis

Possible Cause	Troubleshooting Step
Moisture in the reaction: Isocyanates are highly reactive towards water, which can lead to the formation of unwanted urea byproducts and consumption of the starting material.	Ensure all glassware is thoroughly dried before use. Use anhydrous solvents. Store Methyl (3-hydroxyphenyl)carbamate and m-tolyl isocyanate under dry conditions. Consider running the reaction under an inert atmosphere (e.g., nitrogen or argon).
Impure reagents: The purity of starting materials is crucial for high yields.	Verify the purity of Methyl (3-hydroxyphenyl)carbamate and m-tolyl isocyanate using appropriate analytical techniques (e.g., NMR, melting point). Purify the starting materials if necessary.
Incorrect stoichiometry: An improper molar ratio of reactants can lead to incomplete conversion.	Carefully calculate and measure the molar equivalents of both reactants. A slight excess of the isocyanate may sometimes be used to ensure complete conversion of the carbamate.
Inadequate reaction temperature or time: The reaction may be too slow at lower temperatures or may not have been allowed to run to completion.	Optimize the reaction temperature. While the reaction can proceed at room temperature, gentle heating might be necessary. Monitor the reaction over time to determine the point of completion. ^[9]

Issue 2: Difficulty in Handling **Methyl (3-hydroxyphenyl)carbamate** as a Solid

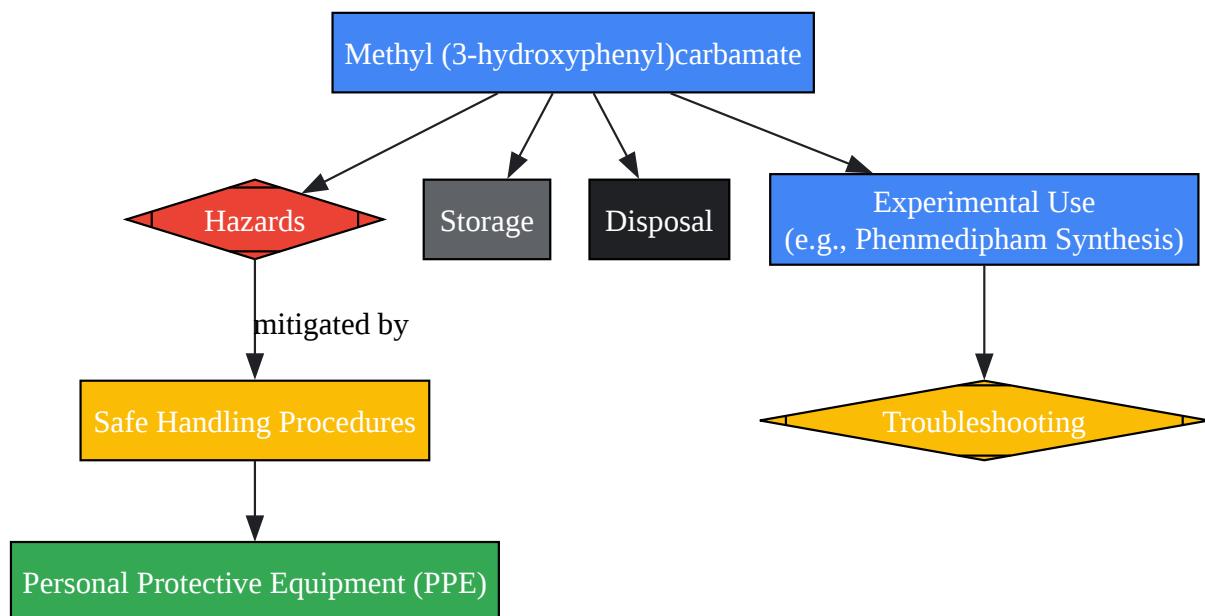
Possible Cause	Troubleshooting Step
Hygroscopic nature: The compound may absorb moisture from the atmosphere, making it difficult to weigh and handle accurately.	Handle the compound in a low-humidity environment, such as a glove box or a glove bag. ^[14] If a controlled environment is not available, work quickly and keep the container tightly sealed when not in use. For very sensitive reactions, consider drying the compound in a vacuum oven before use.
Static charge: Fine powders can be affected by static electricity, leading to weighing errors and loss of material.	Use an anti-static gun or ionizer to neutralize static charge on the weighing vessel and spatula.

Visualizations



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Caption: Experimental workflow for the synthesis of phenmedipham.



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Caption: Key safety and handling relationships for **Methyl (3-hydroxyphenyl)carbamate**.

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